

Solubility Profile of 2-Bromo-6-chlorobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-6-chlorobenzonitrile

Cat. No.: B1293626

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-Bromo-6-chlorobenzonitrile** in common laboratory solvents. Due to a lack of publicly available quantitative solubility data for this specific compound, this document focuses on providing a framework for its determination. It includes a summary of qualitative solubility information, a detailed experimental protocol for quantitative analysis, and a visual representation of the experimental workflow.

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative solubility data for **2-Bromo-6-chlorobenzonitrile** in common laboratory solvents. The table below summarizes the current availability of this information. Researchers are encouraged to use the experimental protocol provided in this guide to determine these values empirically.

Solvent	Chemical Formula	Quantitative Solubility (g/100 mL)
Water	H ₂ O	Insoluble (qualitative)
Ethanol	C ₂ H ₅ OH	Data not available
Methanol	CH ₃ OH	Data not available
Acetone	C ₃ H ₆ O	Data not available
Dichloromethane	CH ₂ Cl ₂	Data not available
Chloroform	CHCl ₃	Data not available
Ethyl acetate	C ₄ H ₈ O ₂	Data not available
Hexane	C ₆ H ₁₄	Data not available
Toluene	C ₇ H ₈	Data not available
Dimethyl sulfoxide	C ₂ H ₆ OS	Data not available

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a solid compound like **2-Bromo-6-chlorobenzonitrile** in a given solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Materials:

- **2-Bromo-6-chlorobenzonitrile**
- Selected solvent(s)
- Analytical balance
- Vials or test tubes with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.22 µm)

- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

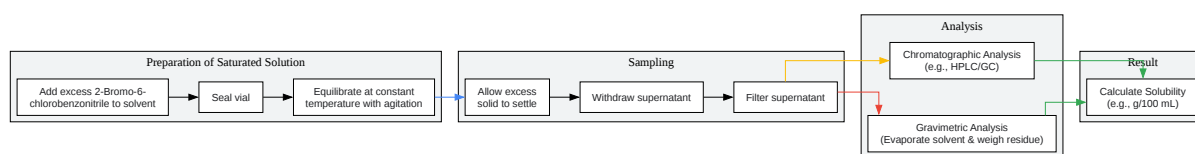
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **2-Bromo-6-chlorobenzonitrile** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - Allow the vial to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Gravimetric Analysis (for non-volatile solvents):
 - Weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the compound.
 - Once the solvent is completely evaporated, weigh the vial containing the solid residue.

- The mass of the dissolved solid can be calculated by subtracting the initial weight of the vial from the final weight.
- The solubility can then be expressed in g/100 mL or other desired units.
- Chromatographic Analysis (for volatile solvents or higher accuracy):
 - Prepare a series of standard solutions of **2-Bromo-6-chlorobenzonitrile** of known concentrations in the same solvent.
 - Analyze the standard solutions using a suitable chromatographic method (HPLC or GC) to generate a calibration curve.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Analyze the diluted sample and determine its concentration from the calibration curve.
 - Calculate the original concentration of the saturated solution, which represents the solubility of the compound.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a solid compound.

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